

# No Evidence of Anticancer Activity Found for Fenfangjine G in Scientific Literature

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## Compound of Interest

Compound Name: Fenfangjine G

Cat. No.: B1493578

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A comprehensive review of available scientific literature reveals a significant lack of evidence to support any anticancer activity of the compound **Fenfangjine G**. Despite targeted searches for experimental data, no studies were found that evaluated its effects on any cancer cell lines. Therefore, a comparison guide on its anticancer activity, including quantitative data and experimental protocols, cannot be compiled at this time.

**Fenfangjine G** is a known alkaloid isolated from the plant *Stephania tetrandra*, also known as "Fen Fang Ji" in traditional Chinese medicine.[1] This plant is a source of various other alkaloids, some of which, like tetrandrine and fangchinoline, have been investigated for their potential anticancer properties.[1] However, **Fenfangjine G** itself does not appear to have been a subject of cancer research based on accessible scientific publications.

The compound is listed in several chemical supplier catalogs, indicating its availability for research purposes.[2][3][4][5] It has also been identified as a component in traditional Chinese medicine formulations such as Fangji Huangqi Tang (FHT), which has been studied for conditions like nephrotic syndrome and its anti-inflammatory properties.[6][7][8] One review focusing on natural inhibitors of the angiotensin-converting enzyme (ACE) listed **Fenfangjine G** as "inactive".[9]

The absence of any published research on the anticancer effects of **Fenfangjine G** means that no data on its half-maximal inhibitory concentration (IC<sub>50</sub>) in different cancer cell lines, its mechanism of action, or the signaling pathways it might affect in cancer cells is available.

Consequently, the creation of comparative data tables and signaling pathway diagrams as requested is not feasible.

Researchers and drug development professionals interested in the anticancer potential of compounds from *Stephania tetrandra* may find a wealth of information on other alkaloids from this plant. However, for **Fenfangjine G** specifically, its potential in oncology remains unexplored in the public scientific domain. Further primary research would be required to determine if **Fenfangjine G** possesses any anticancer activity.

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## References

- 1. A critical review: traditional uses, phytochemistry, pharmacology and toxicology of *Stephania tetrandra* S. Moore (Fen Fang Ji) - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Parthenolide | CAS:20554-84-1 | 5-HT release inhibitor | Sesquiterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 3. Sinomenine HCl | CAS:6080-33-7 | Manufacturer ChemFaces [chemfaces.com]
- 4. Pinocembrin 7-O-(3'-galloyl-4',6'-(S)-hexahydroxydiphenoyl)-beta-D-glucose | CAS:205370-59-8 | Flavonoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 5. Faradiol | CAS:20554-95-4 | Triterpenoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
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